2-(4-Chlorophenoxy)-2-methylpropanamide CAS number and chemical identifiers

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Compound of Interest

Compound Name:	*2-(4-Chlorophenoxy)-2-methylpropanamide*
CAS No.:	*5658-61-7*
Cat. No.:	*B1197446*

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Technical Guide: **2-(4-Chlorophenoxy)-2-methylpropanamide** (Clofibramide)

Executive Summary

2-(4-Chlorophenoxy)-2-methylpropanamide, commonly referred to as Clofibramide, is the primary amide derivative of Clofibric acid (the active metabolite of the lipid-lowering drug Clofibrate). While historically overshadowed by its ester precursor (Clofibrate), Clofibramide has re-emerged in contemporary research as a critical pharmaceutical intermediate and a novel ligand for E3 ubiquitin ligases (specifically SYVN1), marking its potential utility in Targeted Protein Degradation (TPD) strategies such as PROTACs.

This guide provides a comprehensive technical analysis of Clofibramide, detailing its physicochemical identity, synthesis protocols, pharmacological mechanisms, and analytical characterization. It is designed for researchers requiring high-fidelity data for drug development and metabolic profiling.

Chemical Identity & Physicochemical Properties

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Clofibramide is a member of the phenoxyisobutyric acid class. Unlike its ester counterpart (Clofibrate), the amide functionality significantly alters its hydrogen-bonding capacity and metabolic stability.

Table 1: Chemical Identifiers

Parameter	Details
IUPAC Name	2-(4-Chlorophenoxy)-2-methylpropanamide
Common Name	Clofibramide
CAS Number	5658-61-7 (Primary Amide)
Parent Compound	Clofibric Acid (CAS: 882-09-7)
Molecular Formula	$C_{10}H_{12}ClNO_2$
Molecular Weight	213.66 g/mol
SMILES	CC(C)(C(=O)N)OC1=CC=C(C=C1)Cl
InChI Key	Predicted: InChI=1S/C10H12ClNO2... (Analogous to acid)

Table 2: Physicochemical Properties

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Property	Value / Description	Relevance
Physical State	White to off-white crystalline solid	Standard handling
Melting Point	132–134 °C (Experimental)	Higher than Clofibrate (liquid) due to H-bonding
Solubility	Soluble in DMSO, Ethanol, Methanol; Low water solubility	Formulation & Assay
LogP	~2.1 (Predicted)	Lipophilic, membrane permeable
pKa	~15 (Amide N-H)	Non-ionizable at physiological pH

Synthesis & Manufacturing

The synthesis of Clofibramide is typically achieved through the ammonolysis of Clofibric acid derivatives. The most robust pathway involves the activation of the carboxylic acid to an acid chloride, followed by reaction with ammonia.

Protocol: Acid Chloride Route (High Yield)

Reagents:

- Precursor: Clofibric Acid (2-(4-chlorophenoxy)-2-methylpropanoic acid).[1]
- Reagent: Thionyl Chloride ($SOCl_2$) or Oxalyl Chloride.
- Reactant: Ammonium Hydroxide (NH_4OH) or Ammonia gas.
- Solvent: Dichloromethane (DCM) or Toluene.

Step-by-Step Methodology:

- Activation: Dissolve 10.0 g of Clofibric acid in 50 mL of dry DCM. Add 1.2 equivalents of Thionyl Chloride dropwise under nitrogen atmosphere.

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- Reflux: Heat the mixture to reflux (40 °C) for 2–3 hours until gas evolution (HCl/SO_2) ceases.
- Evaporation: Remove excess $SOCl_2$ and solvent under reduced pressure to isolate the crude Clofibryl Chloride (an oil).
- Amidation: Redissolve the acid chloride in fresh DCM (30 mL). Cool to 0 °C.
- Addition: Slowly add concentrated aqueous Ammonium Hydroxide (excess) or bubble anhydrous Ammonia gas into the solution while stirring vigorously.
- Workup: Stir for 1 hour at room temperature. Wash the organic layer with water (2x), 1M NaOH (to remove unreacted acid), and brine.
- Purification: Dry over $MgSO_4$, filter, and concentrate. Recrystallize from Ethanol/Water to obtain pure Clofibramide crystals.

Visualization: Synthesis Pathway

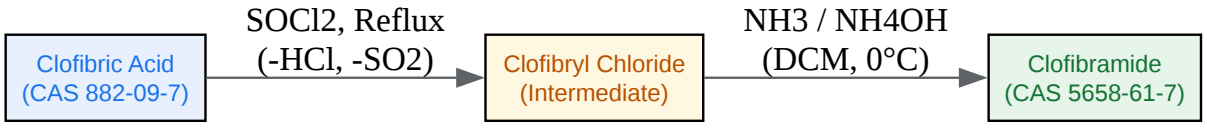

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Figure 1: Synthetic pathway from Clofibric Acid to Clofibramide via Acid Chloride activation.

Pharmacology & Emerging Applications

Clofibramide sits at the intersection of classical lipid metabolism and modern protein degradation therapeutics.

Mechanism 1: PPAR-alpha Modulation (Classical)

Like its parent acid, Clofibramide retains structural affinity for the Peroxisome Proliferator-Activated Receptor alpha (PPARα).

- Mode of Action: It acts as a weak agonist or prodrug. In vivo, amidases may hydrolyze the amide bond, releasing the free Clofibric acid, which then dimerizes with RXR to regulate

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gene expression involved in fatty acid oxidation (e.g., LPL, ApoA-I).

Mechanism 2: SYVN1 Ligand (Novel/PROTACs)

Recent chemoproteomic studies (e.g., bioRxiv 2026) have identified Clofibramide as a specific ligand for SYVN1 (Synoviolin), an E3 ubiquitin ligase.

- Significance: Unlike standard PPAR activity, this binding is distinct to the amide structure.
- Application: Researchers use the Clofibramide scaffold as a "warhead" to recruit SYVN1 in PROTAC (Proteolysis Targeting Chimera) design, enabling the targeted degradation of neo-substrates (e.g., BRD4) when linked to a target-binding moiety.

Visualization: Pharmacological Divergence

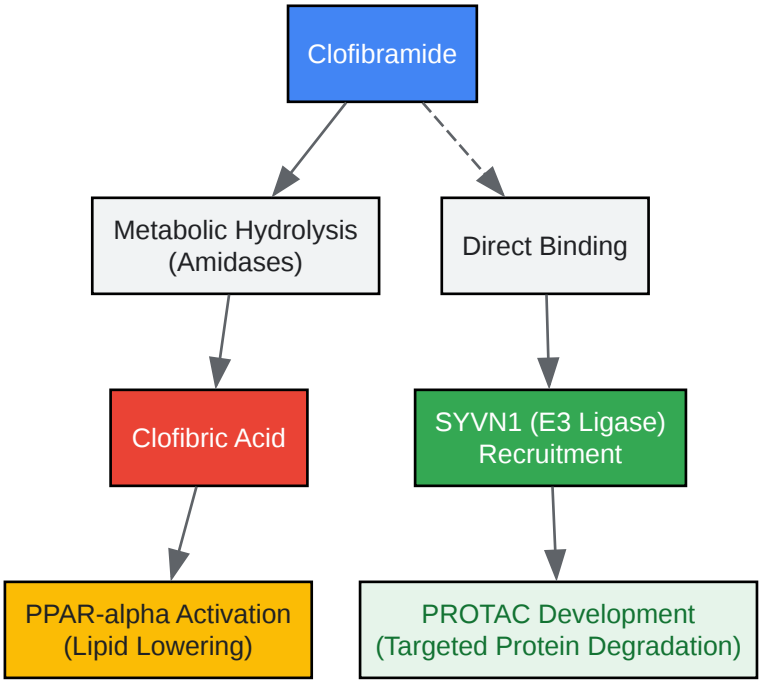

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Figure 2: Dual pharmacological pathways: Classical prodrug metabolism vs. direct E3 ligase recruitment.

Analytical Characterization

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To validate the identity of synthesized Clofibramide, the following analytical signatures must be confirmed.

A. High-Performance Liquid Chromatography (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 150 x 4.6 mm, 5 µm).
- Mobile Phase: Acetonitrile : Water (0.1% Formic Acid) [60:40 Isocratic].
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 226 nm (Absorption max of chlorophenoxy ring).
- Retention Time: Clofibramide will elute earlier than Clofibrate (ester) but later than Clofibric acid (ionized) under neutral conditions.

B. Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR (400 MHz, DMSO-d_6):

- δ 7.30 (d, J=8.8 Hz, 2H): Aromatic protons (meta to oxygen).
- δ 6.85 (d, J=8.8 Hz, 2H): Aromatic protons (ortho to oxygen).
- δ 7.10 (br s, 1H): Amide N-H (Proton A).
- δ 6.90 (br s, 1H): Amide N-H (Proton B).
- δ 1.45 (s, 6H): Gem-dimethyl protons ($C(CH_3)_2$).

Note: The presence of two broad singlets for the NH_2 group (or one broad peak depending on solvent/temp) and the distinct shift of the dimethyl group confirms the amide structure over the acid.

Safety & Toxicology

- Hazard Classification: Irritant (Skin/Eye).
- Signal Word: Warning.

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- Handling: Use standard PPE (Gloves, Goggles).
- Metabolic Note: As a precursor to Clofibric acid, it shares the safety profile of fibrates—potential for peroxisome proliferation (in rodents) and liver enzyme elevation.

References

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